

Technical Profile & Solubility Guide: 3-((2-Fluorophenoxy)methyl)azetidine hydrochloride

Author: BenchChem Technical Support Team. **Date:** May 2026

Compound of Interest

Compound Name:	3-((2-Fluorophenoxy)methyl)azetidine hydrochloride
CAS No.:	1864073-80-2
Cat. No.:	B1446779

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Executive Summary & Chemical Identity

3-((2-Fluorophenoxy)methyl)azetidine hydrochloride is a specialized heterocyclic building block used primarily in the synthesis of pharmaceutical agents targeting the Central Nervous System (CNS) and kinase pathways. As a secondary amine hydrochloride salt, it exhibits high aqueous solubility and distinct pH-dependent behavior critical for formulation and medicinal chemistry optimization.

This guide provides a comprehensive technical analysis of its physicochemical properties, solubility profile, and validated experimental protocols for researchers handling this compound.

Chemical Identification Table

Property	Detail
Chemical Name	3-((2-Fluorophenoxy)methyl)azetidine hydrochloride
CAS Number	1864073-80-2
Molecular Formula	C ₁₀ H ₁₂ FNO[1] · HCl
Molecular Weight	217.67 g/mol (Salt); 181.21 g/mol (Free Base)
Structural Features	Azetidine ring (4-membered), ortho-fluorophenoxy ether, secondary amine
Physical State	White to off-white crystalline solid
Storage Conditions	2–8°C, Hygroscopic (Store under inert atmosphere)

Physicochemical & Solubility Profile

Note: Specific experimental solubility values for the 2-fluoro isomer are often proprietary. The data below synthesizes predicted values based on structural analogs (e.g., the 4-fluoro isomer, CAS 1864057-70-4) and standard amine salt behavior.

Predicted Solubility Data

The hydrochloride salt form dramatically enhances aqueous solubility compared to the free base.

Solvent	Solubility Rating	Estimated Conc. (mg/mL)	Mechanistic Insight
Water	Very Soluble	> 50 mg/mL	Ionic dissociation of HCl salt; high lattice energy may require sonication.
DMSO	Soluble	> 20 mg/mL	High dielectric constant disrupts crystal lattice effectively.
Methanol	Soluble	> 10 mg/mL	Protophilic solvent interacts well with the amine salt.
Ethanol	Sparingly Soluble	1–5 mg/mL	Lower polarity limits salt dissolution compared to MeOH.
Dichloromethane	Insoluble	< 0.1 mg/mL	Non-polar nature of DCM is incompatible with the ionic salt lattice.

Key Physicochemical Parameters[2][3][4][5][6][7][8]

- LogP (Predicted): ~1.48 (Free Base). The compound has moderate lipophilicity, making it membrane-permeable once deprotonated.
- pKa (Predicted): ~9.5–10.5 (Azetidine Nitrogen). The amine is protonated at physiological pH (7.4), existing predominantly as the cationic species.
- H-Bond Donors: 2 (NH, HCl).
- H-Bond Acceptors: 2 (O, F).[2]

Solubility Mechanism & pH Dependency

Understanding the speciation of this compound is critical for extraction and assay development. The equilibrium between the water-soluble cation and the lipophilic free base is governed by pH.

Speciation Workflow

The following diagram illustrates the transition of the molecule across pH gradients, essential for liquid-liquid extraction (LLE) or biological assay buffer selection.



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Caption: pH-dependent speciation of the azetidine derivative. Solubility shifts from aqueous (low pH) to organic (high pH).

Experimental Protocols

As a Senior Application Scientist, I recommend the following self-validating protocols to determine exact solubility limits for your specific batch.

Protocol A: Kinetic Solubility Determination (High Throughput)

Purpose: Rapidly estimate solubility for biological assays (e.g., 10 mM stock in DMSO).

- Preparation: Prepare a 10 mM stock solution in pure DMSO.
- Spiking: Spike 5 µL of stock into 495 µL of PBS (pH 7.4) in a 96-well plate (Final: 100 µM, 1% DMSO).
- Incubation: Shake for 2 hours at room temperature.

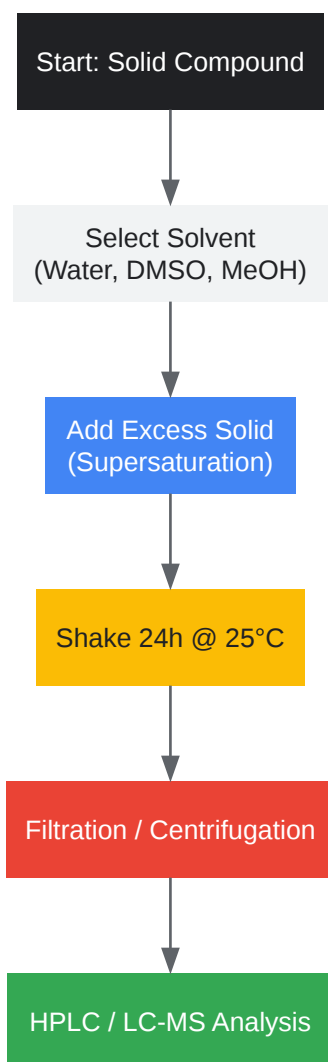
- Filtration: Filter using a 0.45 μm PVDF filter plate to remove precipitates.
- Analysis: Analyze filtrate via UV-Vis (254 nm) or LC-MS.
- Calculation:

Protocol B: Thermodynamic Solubility (Gold Standard)

Purpose: Determine the absolute saturation point for formulation.

- Saturation: Add excess solid compound (~10 mg) to 1 mL of solvent (Water/Buffer) in a glass vial.
- Equilibration: Stir or shake at 25°C for 24 hours.
- Validation Check: Ensure solid is still visible. If fully dissolved, add more solid.
- Separation: Centrifuge at 10,000 rpm for 10 minutes.
- Quantification: Dilute the supernatant 100-fold and analyze via HPLC.

Experimental Workflow Diagram



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Caption: Step-by-step workflow for thermodynamic solubility determination.

Handling & Stability

- **Hygroscopicity:** HCl salts of secondary amines are often hygroscopic. Weighing should be performed quickly or in a humidity-controlled environment.
- **Stability:** The ortho-fluorophenoxy ether linkage is generally stable to hydrolysis under neutral and basic conditions but may degrade under strong acidic conditions at high temperatures.

- Safety: Irritant to eyes, respiratory system, and skin.[3][4] Wear PPE (Gloves, Goggles, Lab Coat).

References

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